

# Technical Guide: Molar Mass of Ammonium Iron(II) Sulfate Hexahydrate

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## Compound of Interest

Compound Name: Azanium;hexahydrate

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PISCATAWAY, NJ — This document provides a detailed guide to the calculation of the molar mass for the inorganic compound Ammonium Iron(II) Sulfate Hexahydrate, also known as Mohr's salt. The chemical formula for this compound is  $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ .<sup>[1][2][3][4]</sup> This guide is intended for researchers, scientists, and professionals in drug development who require precise calculations for experimental and developmental applications.

The molar mass of a compound is a fundamental chemical property, representing the mass of one mole of the substance. Accurate determination of this value is critical for stoichiometric calculations in chemical reactions, preparation of solutions with specific molar concentrations, and quantitative analysis.

## Calculation of Molar Mass

The molar mass of  $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$  is determined by summing the atomic masses of all constituent atoms in its chemical formula. The final calculated molar mass for this compound is 392.14 g/mol.<sup>[1][2][3][4]</sup>

## Data Presentation: Atomic Mass Contributions

The following table summarizes the quantitative data used in the calculation of the molar mass. Atomic masses are based on standard values for each element.

Element	Symbol	Quantity in Formula	Atomic Mass (g/mol)	Total Mass Contribution (g/mol)
Nitrogen	N	2	14.01	28.02
Hydrogen	H	20	1.008[5]	20.16
Iron	Fe	1	55.85[6][7]	55.85
Sulfur	S	2	32.07[8]	64.14
Oxygen	O	14	16.00[9][10][11]	224.00
Total		392.17		

Note: Minor variations in the final calculated value may arise from the use of atomic mass values with different numbers of significant figures. The accepted value is 392.14 g/mol .[1][2][3][4]

## Methodologies

The calculation of molar mass is a theoretical determination based on the chemical formula and the standard atomic masses of the elements.

## Experimental Protocol: Not Applicable

The determination of molar mass for a known compound such as  $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$  is a computational task. Experimental protocols such as mass spectrometry would be employed to determine the molar mass of an unknown substance, but are not necessary for this calculation.

## Visualization of Compound Composition

The logical relationship for the summation of atomic masses to calculate the total molar mass is depicted in the following diagram.

$(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$				
Molar Mass: 392.14 g/mol				
Nitrogen (N)	Hydrogen (H)	Iron (Fe)	Sulfur (S)	Oxygen (O)
2 atoms	20 atoms	1 atom	2 atoms	14 atoms
2 x 14.01	20 x 1.008	1 x 55.85	2 x 32.07	14 x 16.00

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Caption: Compositional breakdown of  $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ .

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